

Application Notes and Protocols: Neotropine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neotropine

Cat. No.: B1678186

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Product Information

- Product Name: **Neotropine**
- Appearance: Solid powder[1]
- Molecular Formula: $C_{17}H_{25}NO_2S$ [1]
- Molecular Weight: 307.45 g/mol [1]
- CAS Number: 53230-07-2[1]

Storage and Stability

Proper storage of **Neotropine** is crucial to maintain its integrity and activity. The following guidelines are based on available data for the solid compound. Stability of **Neotropine** in solution is not well-documented and should be determined empirically for your specific experimental conditions.

Data Presentation: Storage and Handling of Solid **Neotropine**

Parameter	Condition	Duration	Notes
Short-term Storage	Dry, dark, 0 - 4°C	Days to weeks	Recommended for samples that will be used soon. [1]
Long-term Storage	Dry, dark, -20°C	Months to years	Ideal for archival purposes and long-term studies. [1]
Shipping	Ambient temperature	A few weeks	The compound is stable for the duration of standard shipping. [1]

Neotropine Solution Preparation Protocol

Disclaimer: The following is a general protocol for the preparation of a **Neotropine** stock solution. Due to the lack of specific solubility data for **Neotropine** in the public domain, it is highly recommended that the user performs a small-scale solubility test in the desired solvent before preparing a larger stock solution. Common solvents for similar research compounds include dimethyl sulfoxide (DMSO), ethanol, and dimethylformamide (DMF).

3.1 Materials

- **Neotropine** solid powder
- Appropriate solvent (e.g., high-purity DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

3.2 Calculation of Amount Needed for a Stock Solution

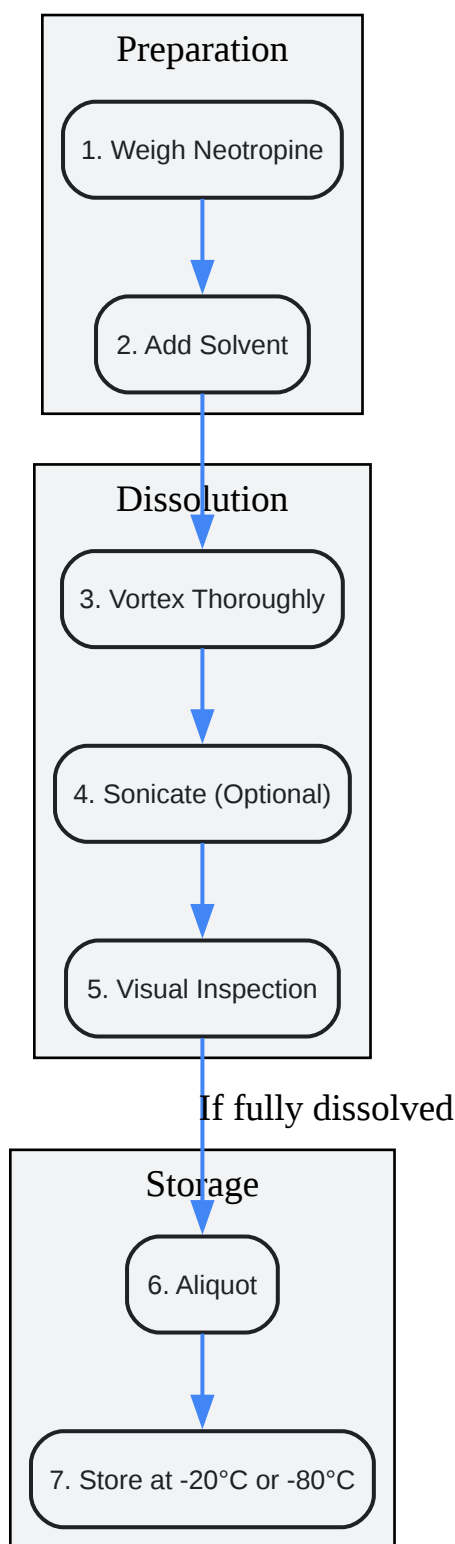
To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example: To prepare 1 mL of a 10 mM stock solution of **Neotropine**:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 307.45 \text{ g/mol} / 1000 = 3.0745 \text{ mg}$$

3.3 Experimental Workflow for Solution Preparation





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References

- 1. Chemistry Teaching Labs - Preparing solutions from Solids [chemtl.york.ac.uk]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com